Methyl-4-bromothiazole-2-carboxylate: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*Methyl-4-bromothiazole-2-carboxylate*
CAS No.:	*1025468-06-7*
Cat. No.:	*B1421043*

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Introduction: The Strategic Importance of the Thiazole Moiety

The thiazole ring, a five-membered aromatic heterocycle containing both sulfur and nitrogen, is a cornerstone of modern medicinal chemistry.[1][2] Its unique electronic properties and ability to act as a bioisostere for other aromatic systems have cemented its role as a privileged scaffold in drug discovery.[3][4] Molecules incorporating the thiazole nucleus exhibit a vast spectrum of biological activities, including anti-cancer, anti-inflammatory, and antimicrobial properties.[3][4]

This guide focuses on a particularly valuable derivative: **Methyl-4-bromothiazole-2-carboxylate** (CAS Number: 1025468-06-7). This trifunctional building block offers researchers a powerful tool for the synthesis of complex molecular architectures. The strategic placement of the bromine atom at the 4-position, an electron-withdrawing methyl ester at the 2-position, and the inherent reactivity of the thiazole ring itself, provides a versatile platform for targeted chemical modifications. This document will provide an in-depth exploration of its properties, synthesis, reactivity, and applications, with a focus on the practical insights required by researchers in drug development and advanced chemical synthesis.

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Physicochemical and Safety Profile

A thorough understanding of a compound's properties and hazards is the foundation of sound experimental design.

Physicochemical Data

The key properties of **Methyl-4-bromothiazole-2-carboxylate** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	1025468-06-7	[2][5][6]
Molecular Formula	$C_5H_4BrNO_2S$	[2][5][6]
Molecular Weight	222.06 g/mol	[2][5][6]
IUPAC Name	methyl 4-bromo-1,3-thiazole-2-carboxylate	[2]
Appearance	Solid	[2]
Purity	Typically ≥95%	[2][5]

Safety & Handling

As a halogenated heterocyclic compound, appropriate safety precautions are mandatory.

GHS Hazard Classification:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Signal Word: Warning[5]

Recommended Handling Procedures:

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- Work in a well-ventilated area, preferably a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3][7]
- Avoid inhalation of dust and contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[7]
- Keep the container tightly sealed and store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C for long-term stability.[2][5]

Synthesis of **Methyl-4-bromothiazole-2-carboxylate**: A Representative Protocol

While multiple synthetic routes to substituted thiazoles exist, a common and reliable method for introducing a bromine atom at the 4-position involves the cyclization of a suitable precursor followed by functional group manipulation. The following protocol is a representative synthesis based on established chemical principles for analogous thiazole systems.

Synthetic Workflow Diagram

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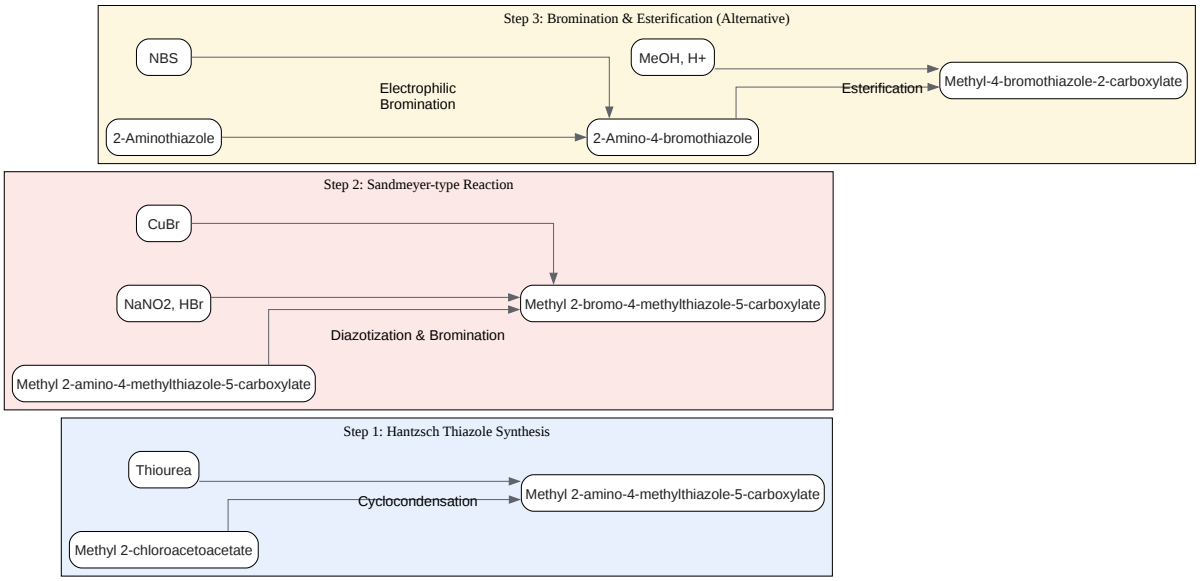

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Caption: Representative synthetic pathways to brominated thiazole carboxylates.

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Detailed Experimental Protocol (Hypothetical, based on analogous syntheses)

Step 1: Synthesis of Methyl 2-aminothiazole-4-carboxylate

- To a stirred solution of methyl bromopyruvate (1.0 eq) in ethanol, add thiourea (1.1 eq).
- Heat the mixture to reflux for 2-4 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
- The resulting precipitate is filtered, washed with water, and dried to yield methyl 2-aminothiazole-4-carboxylate.

Step 2: Synthesis of Methyl 4-bromothiazole-2-carboxylate via Sandmeyer Reaction

- Suspend methyl 2-aminothiazole-4-carboxylate (1.0 eq) in an aqueous solution of hydrobromic acid (HBr, 48%).
- Cool the mixture to 0-5°C in an ice-salt bath.
- Slowly add a solution of sodium nitrite ($NaNO_2$, 1.1 eq) in water, maintaining the temperature below 5°C.
- Stir the resulting diazonium salt solution for 30 minutes at 0-5°C.
- In a separate flask, prepare a solution of copper(I) bromide (CuBr, 1.2 eq) in HBr.
- Slowly add the cold diazonium salt solution to the CuBr solution.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Extract the product with ethyl acetate, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

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- Purify the crude product by column chromatography on silica gel to afford **Methyl-4-bromothiazole-2-carboxylate**.

Causality: The Sandmeyer reaction is a robust method for converting an amino group on an aromatic ring into a halide. The diazotization step forms a highly reactive diazonium salt, which is then displaced by the bromide from the copper(I) bromide catalyst.

Chemical Reactivity and Synthetic Utility

The true value of **Methyl-4-bromothiazole-2-carboxylate** lies in its predictable and versatile reactivity, making it a key intermediate in multi-step syntheses.

The Suzuki-Miyaura Cross-Coupling Reaction

The bromine atom at the C4 position is strategically positioned for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[9] This reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between sp^2-hybridized carbon atoms.[10][11]

Mechanism Overview:

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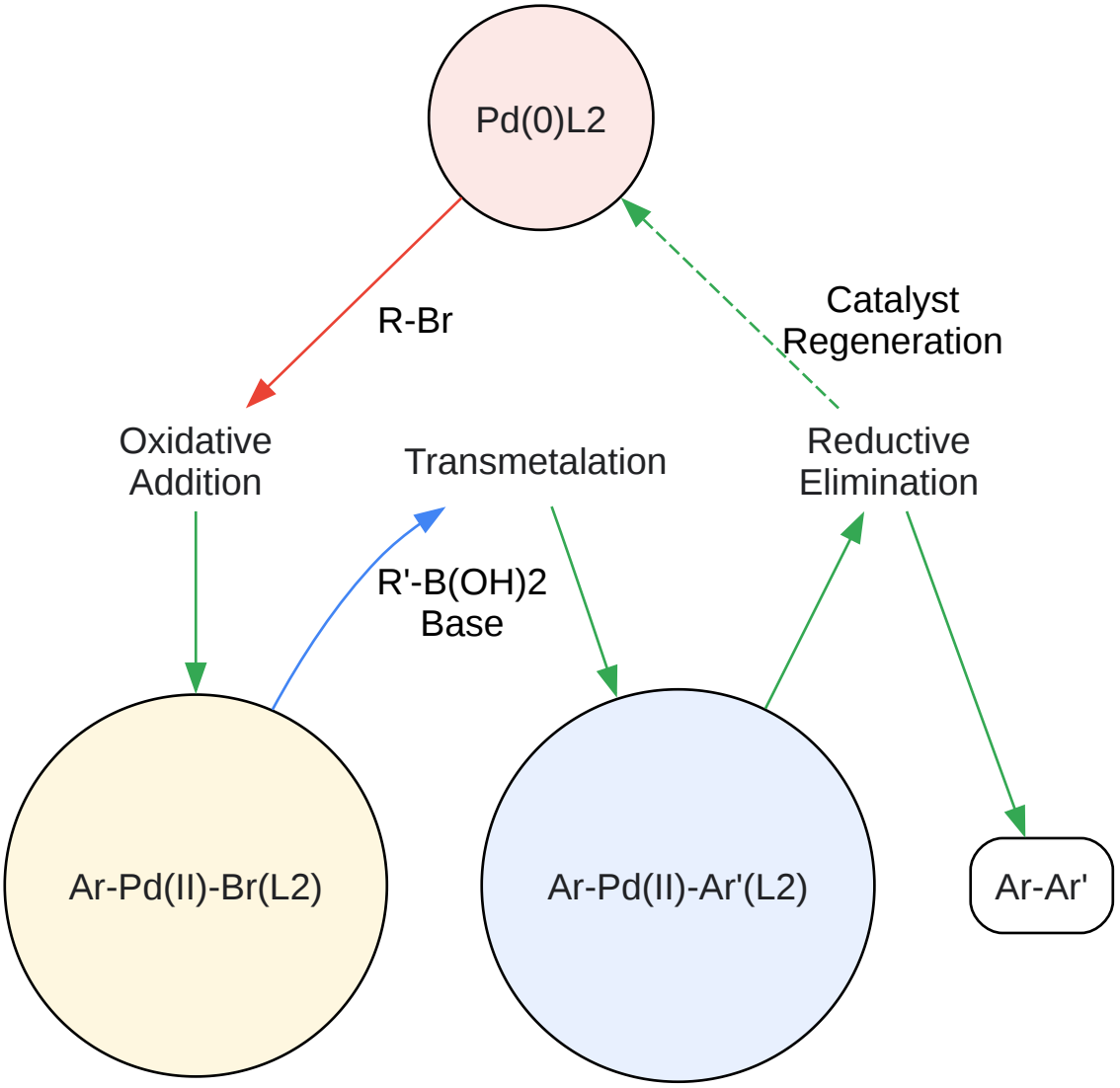

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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Typical Protocol for Suzuki-Miyaura Coupling:

- In a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), combine **Methyl-4-bromothiazole-2-carboxylate** (1.0 eq), the desired arylboronic acid (1.2-1.5 eq), and a base such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (2.0-3.0 eq).

- Add a palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) or Palladium(II) acetate with a suitable phosphine ligand (e.g., SPhos, XPhos).

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- Add a degassed solvent system, typically a mixture of an organic solvent (e.g., dioxane, toluene, or DMF) and water.
- Heat the reaction mixture to 80-110°C and stir for 4-24 hours, monitoring by TLC or LC-MS.
- Upon completion, cool the reaction, dilute with an organic solvent, and wash with water and brine.
- Dry the organic phase, concentrate, and purify by column chromatography to yield the 4-aryl-thiazole-2-carboxylate product.

Causality: The choice of catalyst, ligand, base, and solvent is critical for achieving high yields and preventing side reactions. The base is essential for the transmetalation step, activating the boronic acid for transfer of the aryl group to the palladium center. The ligand stabilizes the palladium catalyst and modulates its reactivity.

Applications in Drug Discovery

The 4-arylthiazole scaffold, readily accessible from **Methyl-4-bromothiazole-2-carboxylate**, is a prominent feature in many biologically active compounds, particularly in the development of kinase inhibitors.[12][13][14]

Kinase Inhibitors

Protein kinases are a major class of drug targets, especially in oncology.[15] The 4-arylthiazole motif can effectively mimic the hinge-binding interactions of ATP in the kinase active site. By varying the aryl group introduced via the Suzuki coupling, researchers can fine-tune the selectivity and potency of these inhibitors against specific kinase targets. For instance, derivatives of 4-aryl-thiazole-2-amine have been investigated as potent inhibitors of Rho-associated kinases (ROCK), which are implicated in hypertension and cancer.[14]

Other Bioactive Molecules

The versatile thiazole core also finds application in the development of:

- Antimicrobial agents: Thiazole-containing compounds have shown activity against various bacterial and fungal strains.[16]

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- Anti-inflammatory drugs: The scaffold can be incorporated into molecules designed to modulate inflammatory pathways.
- Antitubercular agents: The 2-aminothiazole-4-carboxylate scaffold, a close relative, has been identified as a promising template for new anti-tuberculosis drugs.[17]

Analytical Characterization: A Self-Validating System

Confirmation of the structure and purity of **Methyl-4-bromothiazole-2-carboxylate** is essential. While a published spectrum for this specific CAS number is not readily available, the expected NMR data can be reliably predicted based on the analysis of its structural isomers and general principles of NMR spectroscopy.

Expected ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

- δ ~8.2 ppm (s, 1H): This singlet corresponds to the proton at the 5-position of the thiazole ring. Its chemical shift is downfield due to the anisotropic effects of the aromatic ring and the electron-withdrawing nature of the adjacent sulfur and nitrogen atoms.
- δ ~3.9 ppm (s, 3H): This singlet is characteristic of the methyl ester protons.

Expected ^{13}C NMR Spectrum (101 MHz, $CDCl_3$)

- δ ~161 ppm: Carbonyl carbon of the methyl ester.
- δ ~145-150 ppm: C2 carbon of the thiazole ring, attached to the ester group and nitrogen.
- δ ~125-130 ppm: C5 carbon of the thiazole ring, attached to the proton.
- δ ~115-120 ppm: C4 carbon of the thiazole ring, attached to the bromine atom.
- δ ~53 ppm: Methyl carbon of the ester group.

Trustworthiness: Any experimental protocol should include analytical validation of starting materials and products. The predicted chemical shifts above provide a benchmark for researchers to confirm the identity and purity of **Methyl-4-bromothiazole-2-carboxylate**

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before its use in subsequent reactions. A Certificate of Analysis from a reputable supplier will often confirm that the material's spectrum conforms to the expected structure.[18]

Conclusion

Methyl-4-bromothiazole-2-carboxylate is a high-value, versatile building block for chemical synthesis. Its well-defined reactivity, particularly in palladium-catalyzed cross-coupling reactions, provides a reliable and efficient means to access novel 4-arylthiazole derivatives. This scaffold is of significant interest in drug discovery, especially for the development of targeted therapies like kinase inhibitors. By understanding the principles behind its synthesis, handling, and reactivity, researchers can effectively leverage this compound to accelerate the discovery and development of new chemical entities.

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